

Introduction: Navigating the Solubility Challenge of Phenothiazine Analogs

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Compound of Interest

Compound Name: *N,N-Dimethyl-10H-phenothiazin-2-amine*

CAS No.: 92192-93-3

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The solubility of an active pharmaceutical ingredient (API) is a cornerstone of drug development, profoundly influencing formulation design, bioavailability, and therapeutic efficacy. Phenothiazines, a class of heterocyclic compounds, form the structural core of numerous neuroleptic, antihistaminic, and antiemetic drugs. While extensively studied, specific quantitative solubility data for many derivatives, including 2-dimethylaminophenothiazine (N,N-dimethylphenothiazin-2-amine), remains scarce in publicly available literature.

This technical guide addresses this critical information gap. As direct experimental data for 2-dimethylaminophenothiazine is limited, this document provides a robust framework for researchers, scientists, and drug development professionals to both predict and experimentally determine its solubility in a range of organic solvents. We will leverage established theoretical models, present solubility data from structurally similar and well-characterized analogs like Promethazine, and provide a gold-standard experimental protocol for generating precise, reliable data. This guide is designed not as a static data sheet, but as a comprehensive methodological and theoretical resource to empower informed solvent selection and formulation strategies.

Section 1: The Physicochemical Landscape of Phenothiazine Derivatives

The solubility behavior of a molecule is intrinsically linked to its structure. The phenothiazine nucleus consists of a tricyclic system with a sulfur and a nitrogen atom, creating a largely non-polar, aromatic structure. This core structure dictates a generally low solubility in highly polar solvents like water.

The introduction of functional groups, however, dramatically alters the molecule's physicochemical properties. In the case of 2-dimethylaminophenothiazine, the key substituent is the dimethylamino group ($-\text{N}(\text{CH}_3)_2$).

- **Polarity:** The nitrogen atom in the dimethylamino group introduces a degree of polarity and acts as a hydrogen bond acceptor. This functional group increases the molecule's affinity for polar solvents compared to the unsubstituted phenothiazine core.
- **Basicity:** Like most amines, the dimethylamino group is basic.^[1] This allows for the formation of salts (e.g., hydrochloride salts) by reacting the compound with an acid. These ionic salts are typically far more soluble in polar solvents, particularly water and alcohols, than the free base form.^{[2][3]} This is a fundamental strategy used in drug formulation. For instance, promethazine hydrochloride is very soluble in water and freely soluble in ethanol, whereas the promethazine free base is practically insoluble in water.^{[4][5][6]}

Understanding these structural contributions is the first step toward a rational approach to solvent selection.

Section 2: A Predictive Framework Using Hansen Solubility Parameters (HSP)

Beyond qualitative reasoning, a quantitative prediction of solubility can be achieved using the principle of "like dissolves like," which is mathematically formalized by Hansen Solubility Parameters (HSP).^{[7][8]} HSP theory posits that the total cohesive energy of a substance can be divided into three components:

- δD (Dispersion): Energy from van der Waals forces.

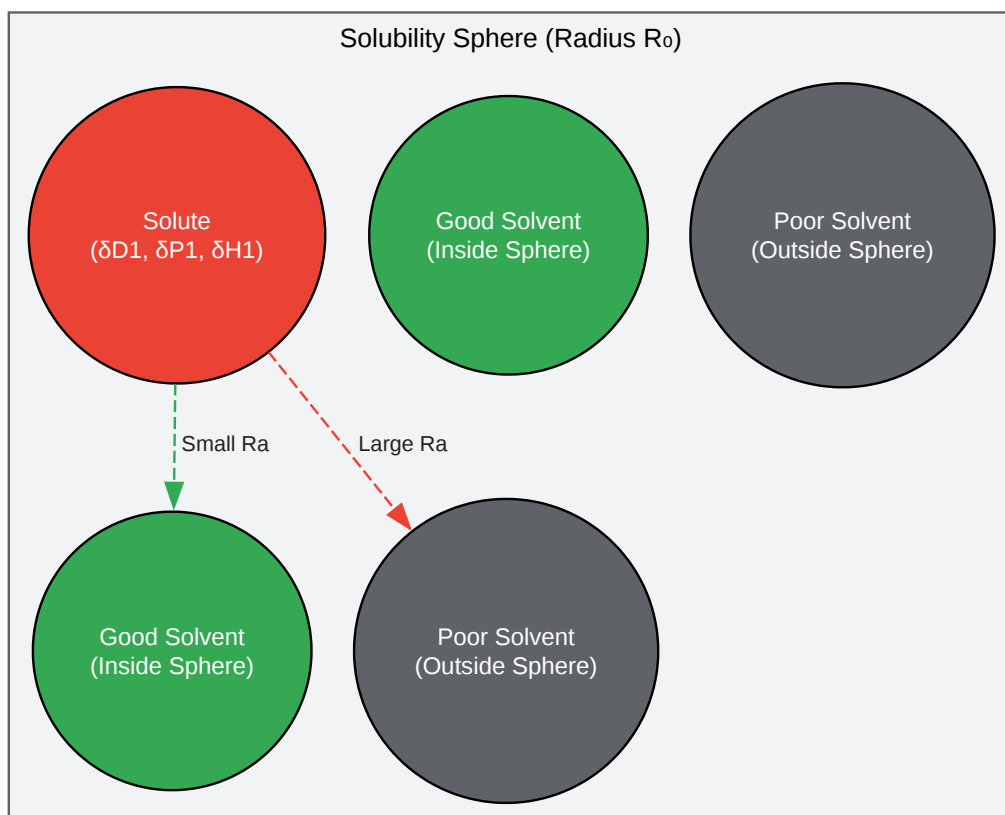
- δP (Polar): Energy from dipolar intermolecular forces.
- δH (Hydrogen Bonding): Energy from hydrogen bonds.

Every solvent and solute can be assigned a point in this three-dimensional "Hansen space." The fundamental principle is that substances with similar HSP coordinates (a small "distance" between them) are likely to be miscible.^[8] The distance (R_a) between a solute (1) and a solvent (2) in Hansen space is calculated as:

$$R_a^2 = 4(\delta D_1 - \delta D_2)^2 + (\delta P_1 - \delta P_2)^2 + (\delta H_1 - \delta H_2)^2$$

A smaller R_a value indicates a higher likelihood of solubility. This predictive tool is invaluable for pre-screening solvents, saving significant time and resources.

Concept of Hansen Solubility Sphere



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Caption: The Hansen Solubility Sphere illustrates that solvents whose HSP values fall within a certain radius (R_0) of the solute are predicted to be effective solvents.

Applying HSP to 2-Dimethylaminophenothiazine:

While the exact HSP of 2-dimethylaminophenothiazine must be determined experimentally, we can make an educated estimation starting with the known values for the phenothiazine core. By comparing the HSP of known solvents, we can identify promising candidates for laboratory testing.

Table 1: Hansen Solubility Parameters (HSP) for Reference Compounds and Select Organic Solvents (Values are in MPa^{0.5}. Data compiled from multiple sources.[9][10][11][12])

Compound/Solvent	δD (Dispersion)	δP (Polar)	δH (Hydrogen Bonding)
Reference Solutes			
Phenothiazine	19.8	3.6	4.8
Chlorpromazine	20.3	4.3	5.1
Solvents			
n-Hexane	14.9	0.0	0.0
Toluene	18.0	1.4	2.0
Diethyl Ether	14.5	2.9	5.1
Chloroform	17.8	3.1	5.7
Acetone	15.5	10.4	7.0
Ethyl Acetate	15.8	5.3	7.2
Isopropanol	15.8	6.1	16.4
Ethanol	15.8	8.8	19.4
Methanol	14.7	12.3	22.3
Dimethyl Sulfoxide (DMSO)	18.4	16.4	10.2
N,N-Dimethylformamide (DMF)	17.4	13.7	11.3

Based on the reference solutes, solvents with moderate dispersion (δD ~17-20), low-to-moderate polarity (δP ~3-10), and some hydrogen bonding capability (δH ~5-12) are likely to be effective. This suggests that solvents like Chloroform, Acetone, Ethyl Acetate, and potentially DMSO or DMF are excellent starting points for experimental validation.

Section 3: Gold-Standard Protocol for Experimental Solubility Determination

Theoretical predictions provide guidance, but empirical data is the definitive measure of solubility. The isothermal shake-flask method is the gold-standard for determining equilibrium solubility, providing highly accurate and reproducible results.

Objective: To determine the equilibrium solubility of a phenothiazine compound in a specific organic solvent at a controlled temperature.

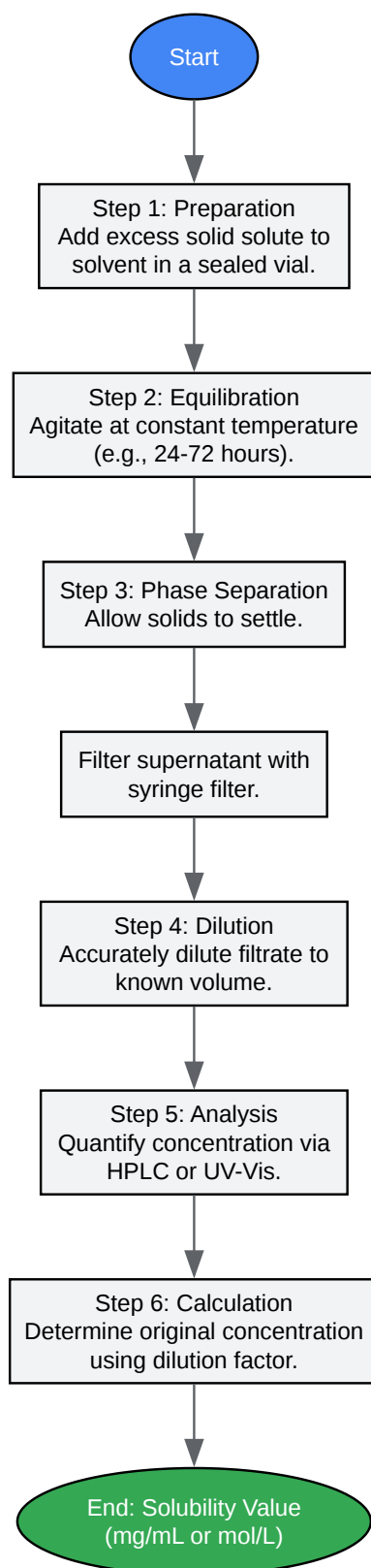
Materials and Equipment:

- Analytical balance (± 0.01 mg)
- Glass vials with PTFE-lined screw caps
- Constant temperature orbital shaker or rotator
- Calibrated positive displacement pipettes
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE, chemically compatible with the solvent)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis Spectrophotometer
- The phenothiazine compound (solute)
- High-purity organic solvent

Step-by-Step Methodology:

- Preparation of Supersaturated Solution:
 - Add an excess amount of the solid phenothiazine compound to a glass vial. "Excess" means enough solid will remain undissolved at equilibrium, ensuring saturation. A starting point is to add $\sim 10\text{-}20$ mg of solute to $2\text{-}3$ mL of the chosen solvent.

- Equilibration:
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25.0 °C or 37.0 °C).
 - Agitate the vials for a sufficient duration to ensure equilibrium is reached. A period of 24 to 72 hours is typical. It is best practice to sample at multiple time points (e.g., 24, 48, and 72 hours) to confirm that the measured concentration has reached a plateau.
- Phase Separation:
 - Remove the vials from the shaker and allow them to stand at the same constant temperature for a short period (e.g., 30 minutes) to allow undissolved solids to settle.
 - Carefully draw a sample from the clear supernatant using a syringe.
 - Immediately filter the sample through a chemically-resistant syringe filter into a clean vial. Discard the first portion of the filtrate to saturate the filter material and avoid adsorption effects.
- Quantification:
 - Accurately perform a serial dilution of the filtered, saturated solution with the same solvent to bring the concentration into the linear range of a pre-established calibration curve.
 - Analyze the concentration of the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
- Calculation:
 - Calculate the concentration of the original saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - Express the final solubility in appropriate units, such as mg/mL or mol/L.
 - Perform the entire experiment in triplicate to ensure statistical validity.



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Caption: Workflow for the Isothermal Shake-Flask Solubility Determination Method.

Section 4: Comparative Solubility Data of Related Phenothiazines

To provide a practical reference, the following table summarizes known solubility data for Promethazine, a widely used phenothiazine antihistamine. This data highlights the significant impact of both the solvent choice and the salt form of the API.

Table 2: Solubility of Promethazine and its Hydrochloride Salt in Select Solvents (Data compiled from multiple sources.^{[2][3][4][5][6]})

Compound	Solvent	Solubility Description	Approximate Value
Promethazine (Free Base)	Water	Very Low	~15.6 mg/L
Alcohol (Ethanol)	Soluble	Not Quantified	
Chloroform	Soluble	Not Quantified	
Diethyl Ether	Practically Insoluble	Not Quantified	
Acetone	Practically Insoluble	Not Quantified	
Promethazine HCl (Salt)	Water	Very Soluble	>1000 g/L (1 in <1 part)
Ethanol (95%)	Freely Soluble	100-1000 g/L (1 in 1-10 parts)	
Chloroform	Freely Soluble	100-1000 g/L (1 in 1-10 parts)	
Diethyl Ether	Practically Insoluble	<100 mg/L (1 in >10,000 parts)	

This comparative data underscores the principles discussed earlier. The non-polar free base shows some solubility in moderately polar solvents like ethanol and chloroform but is insoluble in the highly non-polar ether and the polar-aprotic acetone. The conversion to a hydrochloride salt dramatically increases solubility in polar protic solvents like water and ethanol.

Conclusion and Forward Outlook

While a comprehensive, publicly available dataset for the solubility of 2-dimethylaminophenothiazine in organic solvents is yet to be established, this guide provides the necessary tools for any researcher to overcome this challenge. By combining the predictive power of Hansen Solubility Parameters with the empirical accuracy of the isothermal shake-flask method, drug development professionals can efficiently screen for and validate optimal solvent systems. The provided comparative data for related phenothiazines serves as a valuable benchmark, illustrating the critical interplay between molecular structure, solvent properties, and salt form. This integrated approach enables a rational, science-driven strategy for formulation development, ultimately accelerating the journey from molecule to medicine.

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